

Quantitative Lipidomics of Ceramide Phosphoethanolamine: Application Notes and Protocols

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Compound of Interest

Compound Name: ceramide phosphoethanolamine

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Introduction

Ceramide phosphoethanolamine (CPE) is a significant phosphosphingolipid, structurally analogous to sphingomyelin (SM) found in mammals.[1][2] Predominantly the major sphingolipid in invertebrates like *Drosophila melanogaster* and certain bacteria, CPE is also detected in trace amounts in mammalian cells.[1][3][4] Its biological functions are crucial, playing a role in membrane structure and integrity, and potentially in cell signaling pathways.[1][4] In insects, CPE is a key component of the functional equivalent of the myelin sheath, highlighting its importance in the nervous system.[1] Given its diverse roles, accurate quantification of CPE is essential for understanding its physiological and pathological significance.

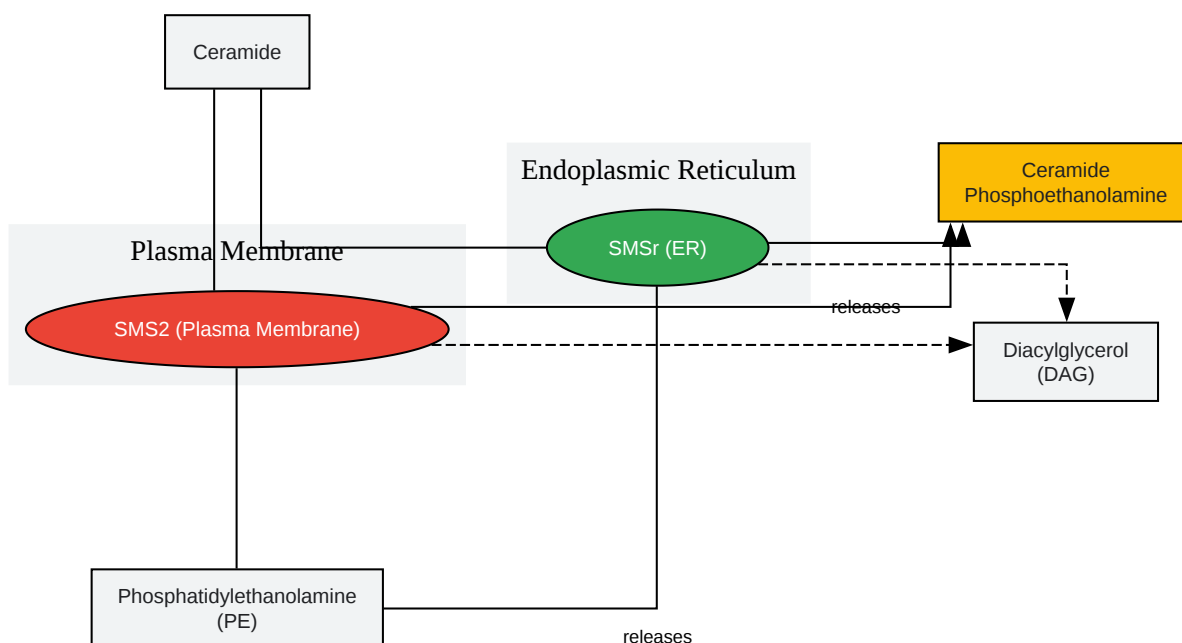
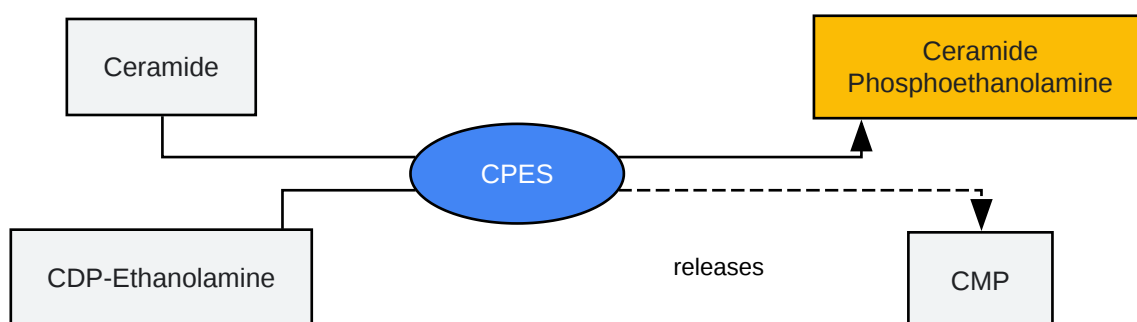
This document provides detailed application notes and protocols for the quantitative analysis of CPE using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.[5]

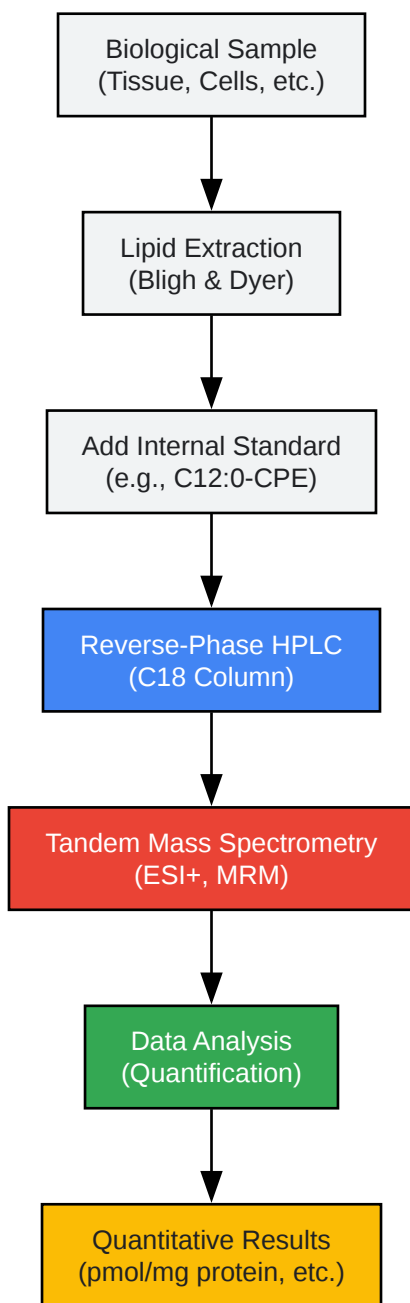
I. Signaling and Biosynthetic Pathways of Ceramide Phosphoethanolamine

The biosynthesis of CPE occurs through distinct pathways in invertebrates and mammals, leading to the formation of this crucial sphingolipid. Understanding these pathways is fundamental for interpreting quantitative lipidomics data.

Invertebrate CPE Biosynthesis

In invertebrates such as *Drosophila*, CPE is primarily synthesized in the Golgi apparatus. The process involves the transfer of a phosphoethanolamine group from cytidine diphosphate-ethanolamine (CDP-ethanolamine) to ceramide. This reaction is catalyzed by the enzyme **ceramide phosphoethanolamine synthase (CPES)**.^{[6][7][8]}





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